

An In-depth Technical Guide to Ethyl 2-bromo-3,3-dimethylbutanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-bromo-3,3-dimethylbutanoate*

Cat. No.: *B3049323*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key identifiers for **Ethyl 2-bromo-3,3-dimethylbutanoate**, a compound of interest in organic synthesis and potentially in the broader landscape of chemical and pharmaceutical research. Careful attention to unambiguous identification is critical for researchers, and this document aims to provide that clarity.

Important Note on Chemical Identification: It is crucial to distinguish **Ethyl 2-bromo-3,3-dimethylbutanoate** from the structurally similar compound, Ethyl 2-bromo-3-methylbutanoate. The latter has a different CAS number (609-12-1) and distinct physical and chemical properties. The information presented herein pertains exclusively to **Ethyl 2-bromo-3,3-dimethylbutanoate**.

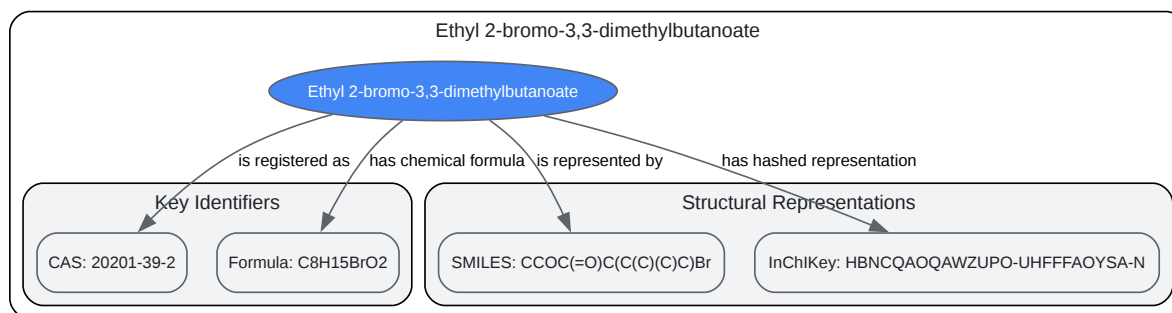
Chemical Identifiers and Properties

Accurate identification of chemical compounds is fundamental to research and development. The following table summarizes the key identifiers for **Ethyl 2-bromo-3,3-dimethylbutanoate**.

Identifier Type	Value
CAS Number	20201-39-2[1]
Molecular Formula	C8H15BrO2[2]
IUPAC Name	ethyl 2-bromo-3,3-dimethylbutanoate
SMILES	CCOC(=O)C(C(C)(C)C)Br[2]
InChI	InChI=1S/C8H15BrO2/c1-5-11-7(10)6(9)8(2,3)4/h6H,5H2,1-4H3[2]
InChIKey	HBNCQAOQAWZUPO-UHFFFAOYSA-N[2]

Structural and Chemical Information

To visually represent the relationships between the core chemical structure and its primary identifiers, the following diagram is provided.



[Click to download full resolution via product page](#)

Key identifiers for **Ethyl 2-bromo-3,3-dimethylbutanoate**.

Experimental Protocols

Currently, detailed and publicly accessible experimental protocols for the synthesis or application of **Ethyl 2-bromo-3,3-dimethylbutanoate** are not widely documented in the standard chemical literature databases searched. Researchers interested in the synthesis of similar bromoalkanoates may refer to general methods for the bromination of alkanolic acids followed by esterification. However, specific reaction conditions, yields, and purification methods for **Ethyl 2-bromo-3,3-dimethylbutanoate** would require dedicated experimental development.

Applications in Drug Development

The role of **Ethyl 2-bromo-3,3-dimethylbutanoate** in specific signaling pathways or as a key intermediate in the development of pharmaceutical agents is not extensively reported in the public domain. As a halogenated ester, it possesses reactive sites that could be exploited in organic synthesis to build more complex molecular architectures. Such compounds are often evaluated as building blocks in medicinal chemistry for the synthesis of novel therapeutic candidates. Further research would be necessary to elucidate any specific biological activity or utility in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 20201-39-2|Ethyl 2-bromo-3,3-dimethylbutanoate|BLD Pharm [bldpharm.com]
- 2. PubChemLite - Ethyl 2-bromo-3,3-dimethylbutanoate (C₈H₁₅BrO₂) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-bromo-3,3-dimethylbutanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049323#ethyl-2-bromo-3-3-dimethylbutanoate-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com